Benchmarking Purity: Elemental Analysis of 2-Amino-2-cyclopentylacetamide

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Compound of Interest

Compound Name:	*2-Amino-2-cyclopentylacetamide*
Cat. No.:	*B15048525*

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Executive Summary

2-Amino-2-cyclopentylacetamide (also known as Cyclopentylglycinamide) is a critical chiral building block in the synthesis of next-generation protease inhibitors (e.g., Rupintrivir) and kinase inhibitors. Its structural integrity is paramount for downstream efficacy. However, its characterization presents unique challenges due to the hygroscopic nature of the primary amide and the potential for salt formation.

This guide establishes the Gold Standard Benchmarks for characterizing this compound. We compare the traditional Combustion Analysis (CHN) against modern Orthogonal Methods (qNMR, HRMS) to provide a definitive protocol for purity validation.

Chemical Profile & Theoretical Benchmarks

Before analyzing experimental data, one must establish the theoretical baseline. The benchmarks differ significantly depending on whether the product is the Free Base or the Hydrochloride Salt (the most common commercial form).

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Property	Free Base	Hydrochloride Salt
CAS Number	1248088-68-7	2770358-59-1
Formula		
Mol. Weight	142.20 g/mol	178.66 g/mol
Appearance	Viscous oil / Low-melting solid	White to off-white crystalline solid
Solubility	MeOH, DMSO, DCM	Water, MeOH, DMSO

Elemental Composition Benchmarks (Theoretical)

Use these values to calibrate your Pass/Fail criteria.

Element	Free Base (% w/w)	HCl Salt (% w/w)	Tolerance (Industry Std)
Carbon (C)	59.13%	47.06%	± 0.40%
Hydrogen (H)	9.92%	8.46%	± 0.40%
Nitrogen (N)	19.70%	15.68%	± 0.30%
Chlorine (Cl)	—	19.84%	± 0.50% (Titration)

Method Comparison: CHN vs. qNMR vs. HRMS

While Elemental Analysis (CHN) is the historical standard, it is often insufficient for amino-amides due to water retention. We compare it against high-fidelity alternatives.

Method A: Automated CHN Combustion (The Traditional Standard)

- Mechanism: High-temperature combustion (

  C) followed by GC separation of

  ,

  , and

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- Pros: accepted by regulatory bodies; inexpensive per run; requires minimal sample (2-5 mg).
- Cons:Destructive. Highly sensitive to water (hygroscopicity causes low C/N % and high H %). Cannot distinguish between the product and an isomer (e.g., N-cyclopentylglycinamide).
- Verdict: Essential for final lot release but prone to "False Fails" if drying is inadequate.

Method B: Quantitative NMR (qNMR) (The Precision Alternative)

- Mechanism: Proton integration against a certified internal standard (e.g., Maleic Acid or TCNB).
- Pros:Non-destructive. Differentiates isomers. Quantifies residual solvents and water explicitly.
- Cons: Requires expensive instrumentation (400 MHz+); requires precise weighing of internal standard.
- Verdict: The superior method for process development and determining "Assay as is."

Method C: HRMS (High-Resolution Mass Spectrometry)

- Mechanism: Q-TOF or Orbitrap analysis to determine exact mass (

).
- Pros: Confirms formula identity with <5 ppm error. Detects trace impurities.[1]
- Cons:Qualitative only. Does not provide bulk purity percentage (purity by UV area % is not absolute).
- Verdict: Use for Identity Confirmation, not Purity Benchmarking.

Experimental Protocols

Protocol 1: Sample Preparation for CHN Analysis

The most common cause of failure is trapped solvent/moisture.

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- Recrystallization: Dissolve crude HCl salt in minimal hot ethanol. Add diethyl ether until turbid. Cool to

  C overnight. Filter crystals.

- Drying (Critical): Place 50 mg of sample in a vacuum drying pistol over

  at

  C for 24 hours.

  - Note: Do not exceed

    C, as amino-amides can cyclize to diketopiperazines or degrade.

- Weighing: Rapidly weigh 2.0–2.5 mg into a tin capsule. Fold immediately to minimize atmospheric moisture absorption.

Protocol 2: qNMR Purity Assay

- Standard Selection: Use Maleic Acid (TraceCERT® grade). It has a singlet at

  6.3 ppm, distinct from the cyclopentyl protons (

  1.5–2.0 ppm) and the alpha-proton (

  3.8–4.0 ppm).

- Preparation: Weigh exactly 10.0 mg of Analyte and 5.0 mg of Standard into a vial. Dissolve in 0.7 mL

  (for HCl salt) or

  (for free base).

- Acquisition: Set relaxation delay (

) to 30s (at least

). Acquire 16 scans.

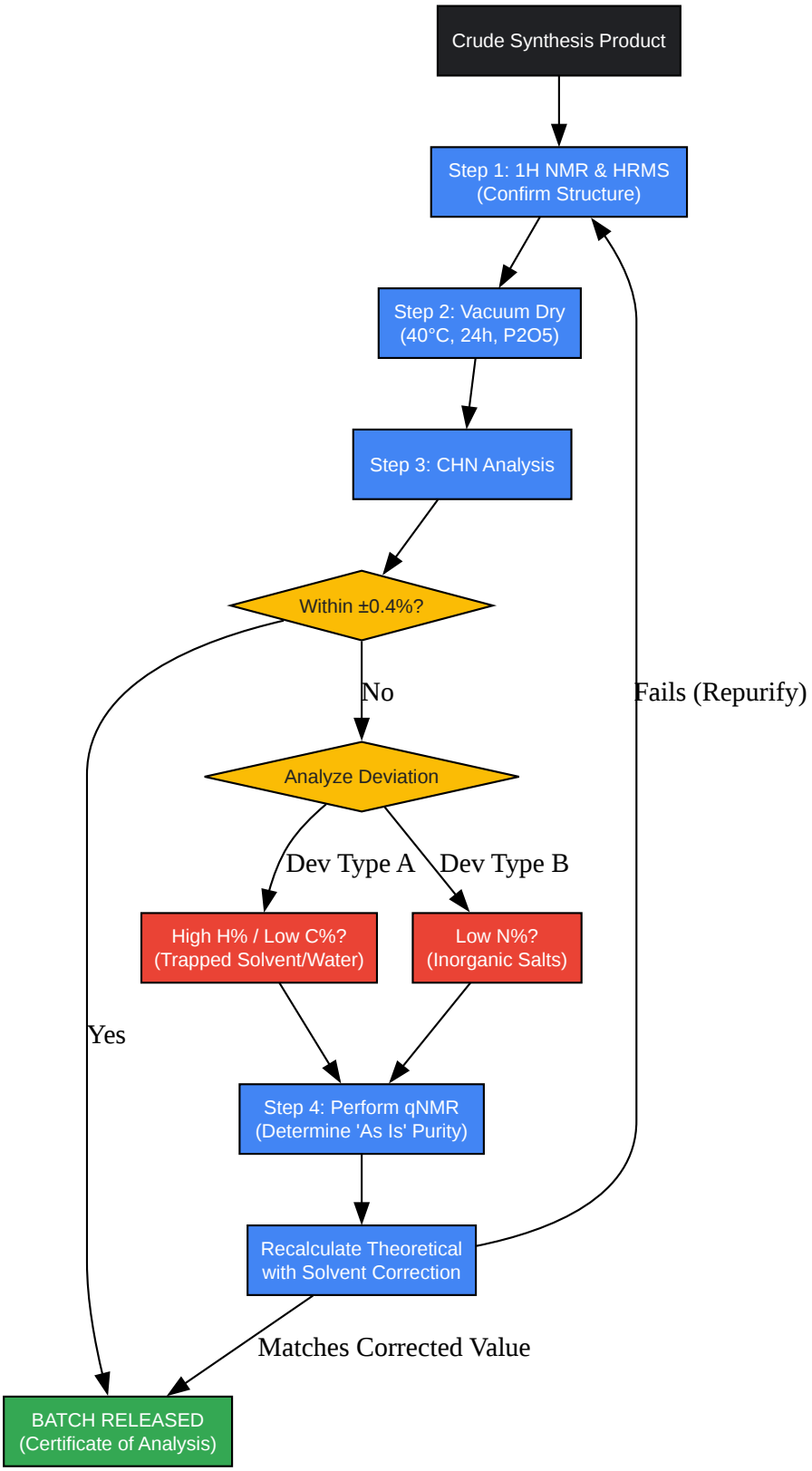
- Calculation:

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Visualization: Purity Validation Workflow

The following decision tree illustrates the logical flow for certifying a batch of **2-Amino-2-cyclopentylacetamide**.

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Figure 1: Logical workflow for validating the purity of amino-acetamide intermediates. Note the feedback loop using qNMR to correct for solvation issues common in CHN analysis.

Troubleshooting & Causality

Scenario 1: High Hydrogen (+0.8%), Low Carbon (-0.5%)

- Cause: The sample is hygroscopic. The amide bond forms strong hydrogen bonds with atmospheric water.
- Correction: Do not re-dry at higher temperatures (risk of degradation). Instead, determine water content via Karl Fischer titration (KF). Adjust the theoretical calculation to include

  and see if the CHN data fits the hydrate model.

Scenario 2: Low Nitrogen (-1.0%) but correct C/H ratio

- Cause: Contamination with non-nitrogenous inorganic salts (e.g., NaCl,

) from the extraction workup.
- Correction: Perform a "Residue on Ignition" (ROI) test. If ash is present, the sample requires desalting (e.g., ion-exchange resin or recrystallization from dry EtOH).

References

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